

What is the chemical structure of 24-Methylenecycloartanone?

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 24-Methylenecycloartanone

Cat. No.: B14760186

[Get Quote](#)

An In-depth Technical Guide to 24-Methylenecycloartanone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **24-Methylenecycloartanone**, a significant triterpenoid found in various plant species. This document includes its structural details, physicochemical properties, an experimental protocol for its isolation, and a summary of crystallographic data.

Chemical Structure and Identification

24-Methylenecycloartanone is a tetracyclic triterpenoid characterized by a cycloartane skeleton. Its structure consists of three six-membered rings, one five-membered ring, and a distinctive cyclopropane ring.

- IUPAC Name: (1S,3R,8R,11S,12S,15R,16R)-7,7,12,16-tetramethyl-15-[(2R)-6-methyl-5-methylideneheptan-2-yl]pentacyclo[9.7.0.0^{1,3}.0^{3,8}.0^{12,16}]octadecan-6-one[1]
- Chemical Formula: C₃₁H₅₀O[1]
- SMILES String: C--INVALID-LINK--
[C@H]1CC[C@@]2([C@@]1(CC[C@]34[C@H]2CC[C@@H]5[C@]3(C4)CCC(=O)C5(C)C)C)C[1]
- CAS Number: 1449-08-7[1][2]

The molecule's rings (A, B, and C) adopt chair conformations, while the D ring has an envelope conformation.

Caption: Chemical structure of **24-Methylenecycloartanone**.

Physicochemical Properties

A summary of the key physicochemical properties of **24-Methylenecycloartanone** is provided in the table below.

Property	Value	Reference
Molecular Weight	438.73 g/mol	[2]
Exact Mass	438.386166214 Da	[1]
Physical Description	Powder	[3]
Melting Point	111-112 °C	[2]
Boiling Point (Predicted)	510.4 ± 19.0 °C at 760 mmHg	[2][4]
Density (Predicted)	1.00 ± 0.1 g/cm ³	[2][4]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[3]

Experimental Protocols

An established protocol for the isolation of **24-Methylenecycloartanone** from the whole plant of *Ainsliaea henryi* is as follows:

- **Extraction:** The dried and powdered plant material (5 kg) is subjected to reflux with 95% ethanol (50 L) for 1 hour. This process is repeated three times.
- **Solvent Removal:** The ethanol is removed from the combined extracts under reduced pressure.
- **Partitioning:** The resulting extract is suspended in water and successively partitioned with petroleum ether, chloroform, ethyl acetate, and n-butanol.

- Chromatography: The petroleum ether soluble fraction (100 g) is subjected to silica gel column chromatography.
- Elution: A gradient elution is performed using a petroleum ether/acetone solvent system, starting from a ratio of 30:1 and gradually increasing to 10:1 (v/v).
- Purification: **24-Methylenecycloartanone** is obtained from the fraction eluted with petroleum ether/acetone at a 20:1 ratio.

The chemical structure of **24-Methylenecycloartanone** has been elucidated and confirmed using a combination of modern spectroscopic techniques, including:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR, ^{13}C NMR, and 2D-NMR experiments are pivotal for determining the connectivity of protons and carbons, as well as the stereochemistry of the molecule.
- Mass Spectrometry (MS): This technique is used to determine the molecular weight and fragmentation pattern, which aids in confirming the molecular formula and structural features.
- X-ray Crystallography: Single-crystal X-ray diffraction analysis provides the precise three-dimensional arrangement of atoms in the crystalline state, confirming the overall structure and stereochemistry.

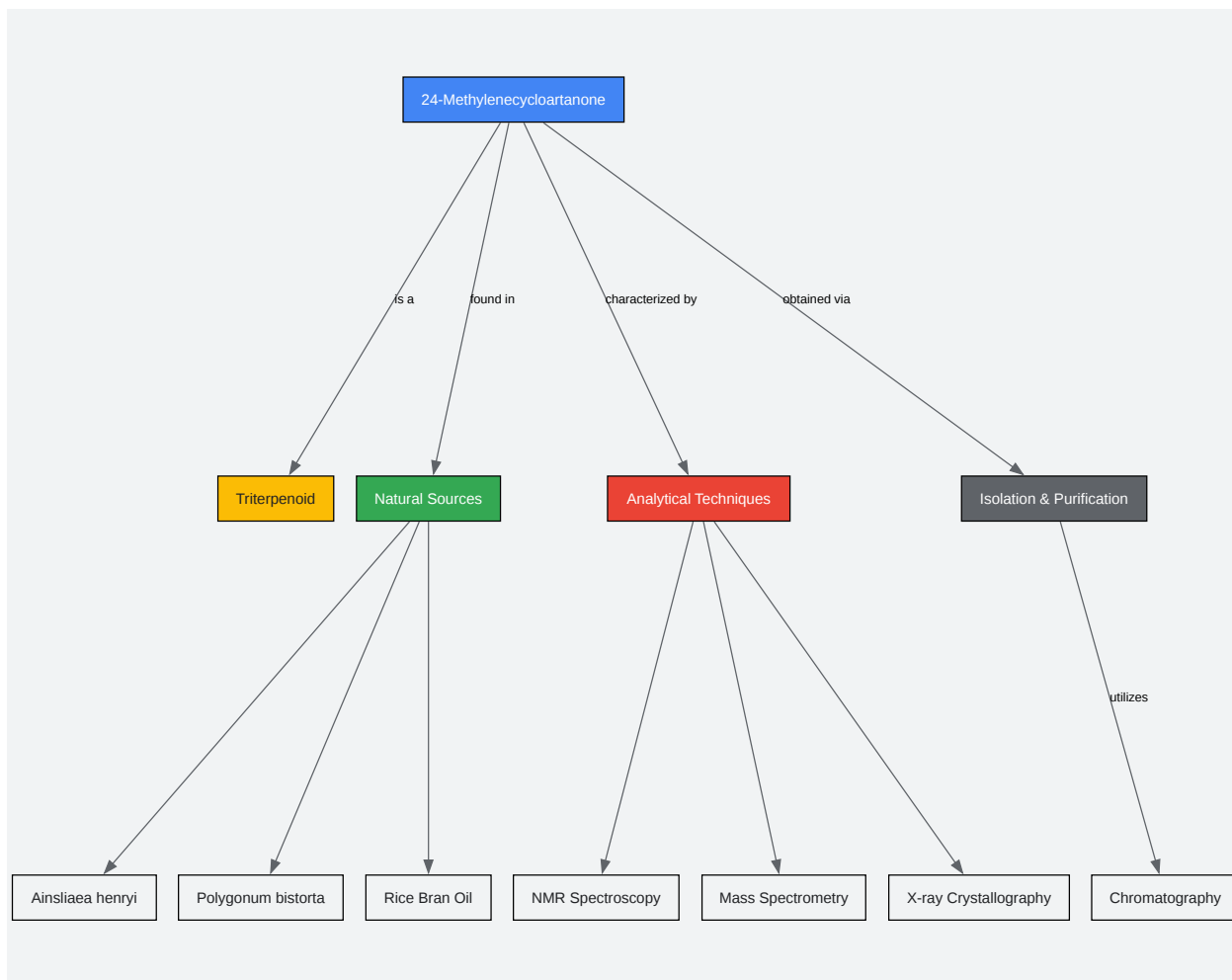
Quantitative Data

The following table summarizes the crystallographic data for **24-Methylenecycloartanone**.

Parameter	Value
Empirical formula	C ₃₁ H ₅₀ O
Formula weight	438.71
Crystal system	Monoclinic
Space group	P2 ₁
a (Å)	9.918 (5)
b (Å)	10.212 (6)
c (Å)	14.077 (7)
β (°)	108.542 (6)
Volume (Å ³)	1351.7 (12)
Z	2

Logical Relationships of 24-Methylenecycloartanone

As a complex natural product, the study of **24-Methylenecycloartanone** involves several interconnected concepts. The following diagram illustrates these relationships.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 24-Methylenecycloartanone | C₃₁H₅₀O | CID 14635659 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 24-Methylenecycloartan-3-one | 1449-08-7 [amp.chemicalbook.com]

- 3. 24-Methylenecycloartanone | CAS:1449-08-7 | Manufacturer ChemFaces [chemfaces.com]
- 4. 24-Methylenecycloartanone | CAS#:1449-08-7 | Chemsrce [chemsrc.com]
- To cite this document: BenchChem. [What is the chemical structure of 24-Methylenecycloartanone?]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14760186#what-is-the-chemical-structure-of-24-methylenecycloartanone]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com